

Friedelin Fundamentals: Solubility & Properties

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Compound Focus: Friedelin

CAS No.: 559-74-0

Cat. No.: S528492

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Understanding the basic physicochemical properties of **friedelin** is the first step in planning successful experiments.

Basic Chemical Properties of Friedelin

Property	Specification
Molecular Formula	C ₃₀ H ₅₀ O [1]
Molecular Weight	426.7 g/mol [2] [1]
CAS Number	559-74-0 [1]
Melting Point	High (specific value not detailed in search results) [1]
pKa	-7.4 (very basic compound) [3]

Solubility Profile of Friedelin Friedelin has a very low solubility in water and is best dissolved in organic solvents [3] [1]. Its high **cLogP value of 7.59** confirms its highly lipophilic (fat-soluble) nature, which means it has poor absorption or permeation in aqueous environments [4]. The following table summarizes its solubility in different solvent types.

Solvent Type	Solvent Examples	Solubility	Notes / Typical Use
Halogenated	Chloroform, Dichloromethane	High solubility [3] [5]	Preferred for extraction & purification [2] [5]
Aliphatic Hydrocarbons	n-Hexane, Petroleum Ether	High solubility [2]	Common for initial extraction from plant material [2]
Alcohols	Ethanol, Methanol	Sparing to good solubility [3] [2]	Used in extraction & washing steps [2] [5]
Aqueous Solutions	Water	Insoluble [3] [1]	-

Experimental Protocols: Extraction & Purification

Here are reliable methodologies for obtaining **friedelin** from natural sources.

Protocol 1: Standard Solvent Extraction from Plant Material

This is a common method for initial extraction from dried plant parts like bark or leaves [2].

- **Preparation:** Air-dry the plant material (e.g., cork, leaves) and grind it into a fine powder.
- **Extraction:** Soak the powdered material in an appropriate solvent (e.g., n-hexane, chloroform, dichloromethane, or methanol) at a ratio of approximately 1:10 (w/v) for up to 24 hours. This can be done at room temperature or under reflux at the solvent's boiling point for higher efficiency [2] [5].
- **Filtration:** Filter the mixture to remove all solid plant debris.
- **Concentration:** Evaporate the solvent under reduced pressure using a rotary evaporator to obtain a crude **friedelin**-rich solid extract [5].

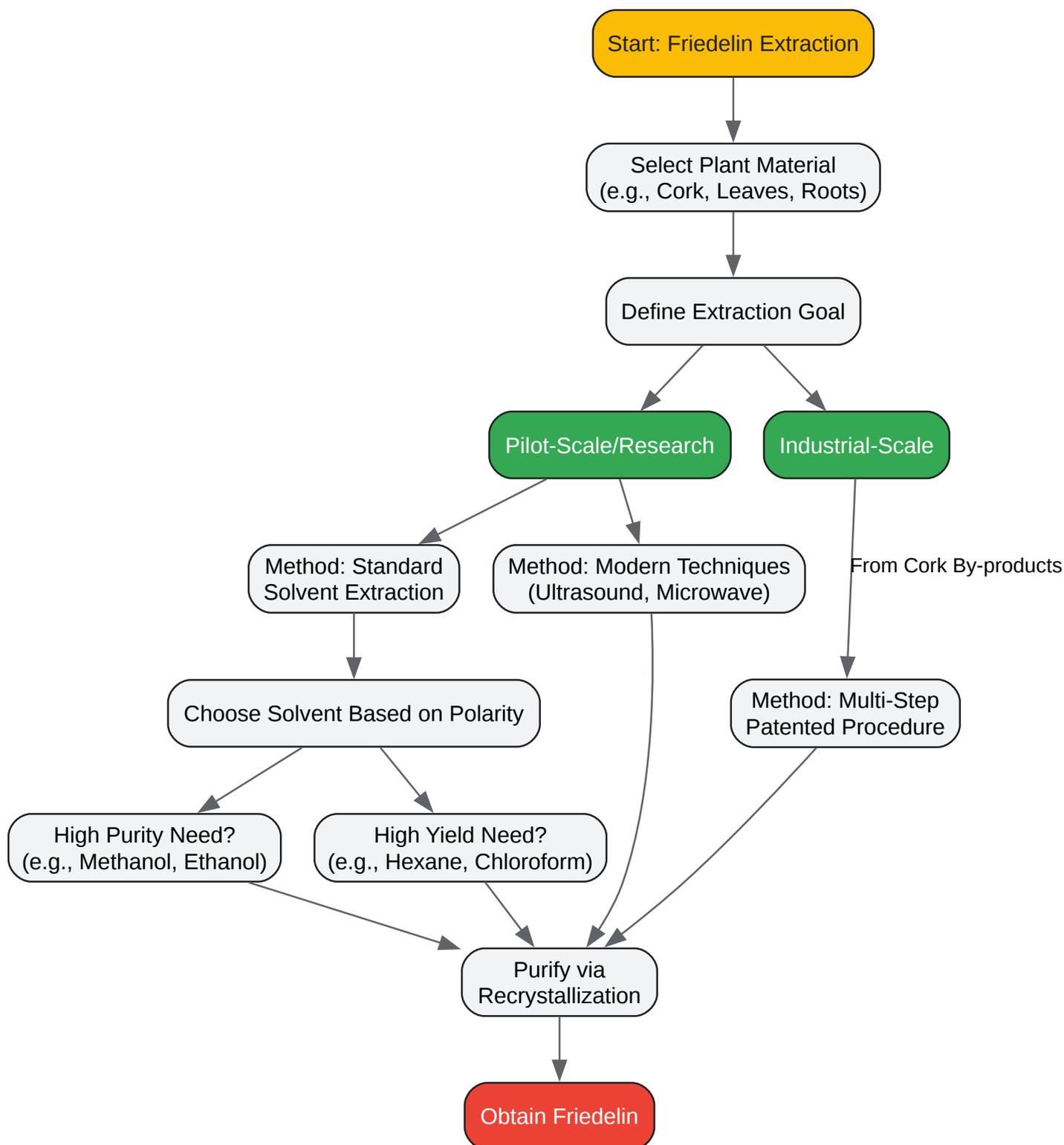
Protocol 2: Purification by Recrystallization

The crude extract from Protocol 1 can be purified using this technique [5].

- **Dissolution:** Dissolve the crude **friedelin**-rich solid in a minimal volume of a hot, suitable solvent (e.g., n-hexane, ethyl acetate, or a mixture like n-hexane:ethyl acetate).

- **Decolorization (Optional):** Add a small amount of activated charcoal to the hot solution to absorb colored impurities. Stir for 10-15 minutes while hot.
- **Hot Filtration:** Filter the hot solution to remove the activated charcoal and any undissolved impurities.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature, then further cool it in an ice bath to promote crystal formation.
- **Collection:** Collect the purified **friedelin** crystals via vacuum filtration and wash them with a small amount of cold solvent (e.g., ethanol).
- **Drying:** Dry the crystals under vacuum. This process can be repeated to achieve higher purity, potentially up to 96% or more [5].

The following diagram illustrates the decision-making workflow for selecting and optimizing a **friedelin** extraction method.



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Frequently Asked Questions (FAQs)

Q1: What is the most abundant natural source of friedelin for large-scale extraction? A1: Cork from the cork oak (*Quercus suber*) and cork-derived industrial by-products are the most significant and abundant sources. A specific by-product called "black condensate" from the insulation corkboard industry can contain **friedelin** in concentrations of 1-10% by weight, making it an excellent raw material [2] [5].

Q2: My friedelin is not dissolving properly. What could be the issue? A2: This is almost certainly a solvent choice issue.

- **Confirm Solvent Polarity:** **Friedelin** is highly lipophilic. Ensure you are using a medium to low polarity organic solvent like chloroform, dichloromethane, or n-hexane [2] [5].
- **Check Purity:** The crude extract may contain many other plant compounds. A purification step (recrystallization) is often necessary to obtain a pure compound that dissolves predictably [5].
- **Apply Heat:** Gently heating the solvent can significantly improve dissolution. Always do this under reflux to avoid solvent loss.

Q3: Are there any green or modern extraction techniques for friedelin? A3: Yes, research has moved beyond traditional soaking. Modern methods with reduced environmental impact include **ultrasound-assisted extraction (UAE)**, **microwave-assisted extraction**, and the use of **supercritical fluids** (like CO₂) and **ionic liquids** [2]. Furthermore, **genetically engineered yeast** using CRISPR/Cas9 technology has been developed to biosynthesize **friedelin**, offering a sustainable alternative to plant extraction [2] [3].

Q4: How does the stability of friedelin relate to its pharmacological activity? A4: While the search results do not detail stability in terms of shelf-life, the compound's stable pentacyclic structure allows it to interact with biological targets. For example, its stability in biological fluids is a key factor in its ability to induce apoptosis in cancer cells by strongly binding to proteins like Bax and Bcl-2 [6]. Its lipophilic nature (high cLogP) also influences its absorption and distribution in the body [4].

Troubleshooting Guide

Problem	Possible Cause	Solution
Low Extraction Yield	Inefficient solvent or method; low starting concentration.	Switch to a more efficient solvent (CH ₂ Cl ₂ , CHCl ₃). Use modern techniques like ultrasound extraction. Confirm source material is friedelin-rich (e.g., cork).
Poor Purity After Extraction	Co-extraction of other lipids, pigments, and plant compounds.	Perform recrystallization (see Protocol 2). Use activated charcoal during recrystallization to remove colored impurities.
Friedelin Precipitating	Solution is too concentrated or temperature has dropped too quickly.	Re-dissolve the solid in a warmer, larger volume of solvent and allow it to cool slowly for better crystal formation.
Inconsistent Results	Variations in plant source, particle size, or extraction time.	Standardize the protocol: use the same plant source, grind to a consistent fine powder, and maintain precise extraction times.

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References

1. CAS 559-74-0: Friedelin [cymitquimica.com]
2. Friedelin: Structure, Biosynthesis, Extraction, and Its ... [pmc.ncbi.nlm.nih.gov]
3. Friedelin: Structure, Biosynthesis, Extraction, and Its ... [mdpi.com]
4. Friedelin - an overview | ScienceDirect Topics [sciencedirect.com]
5. EP2070906A1 - Extraction and purification of friedelin [patents.google.com]
6. Friedelin induces apoptosis in oral cancer [sciencedirect.com]

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